

improving the yield of 8-Bromo-7-fluoro-2-methoxyquinoline synthesis

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Compound of Interest

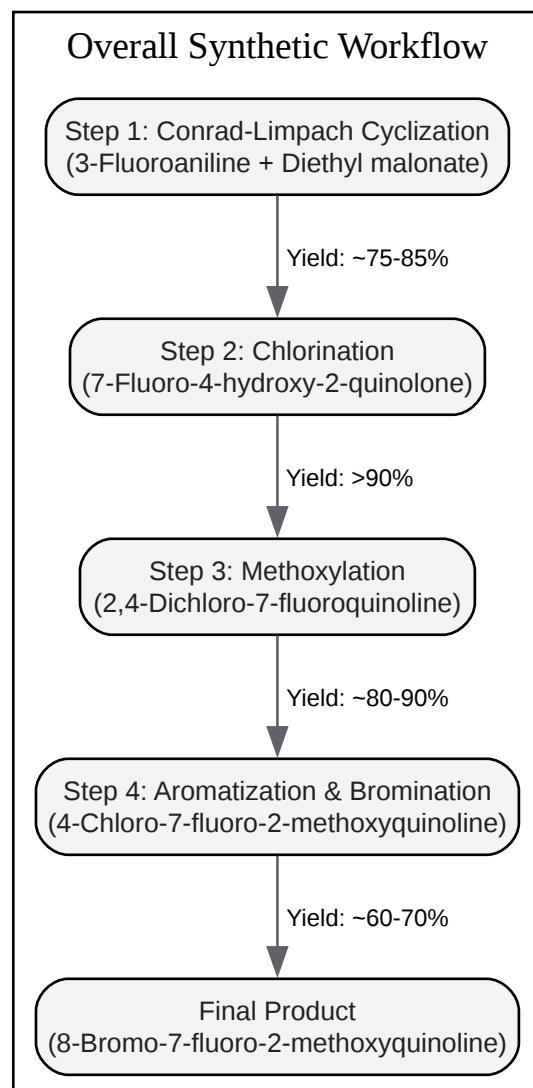
Compound Name: 8-Bromo-7-fluoro-2-methoxyquinoline

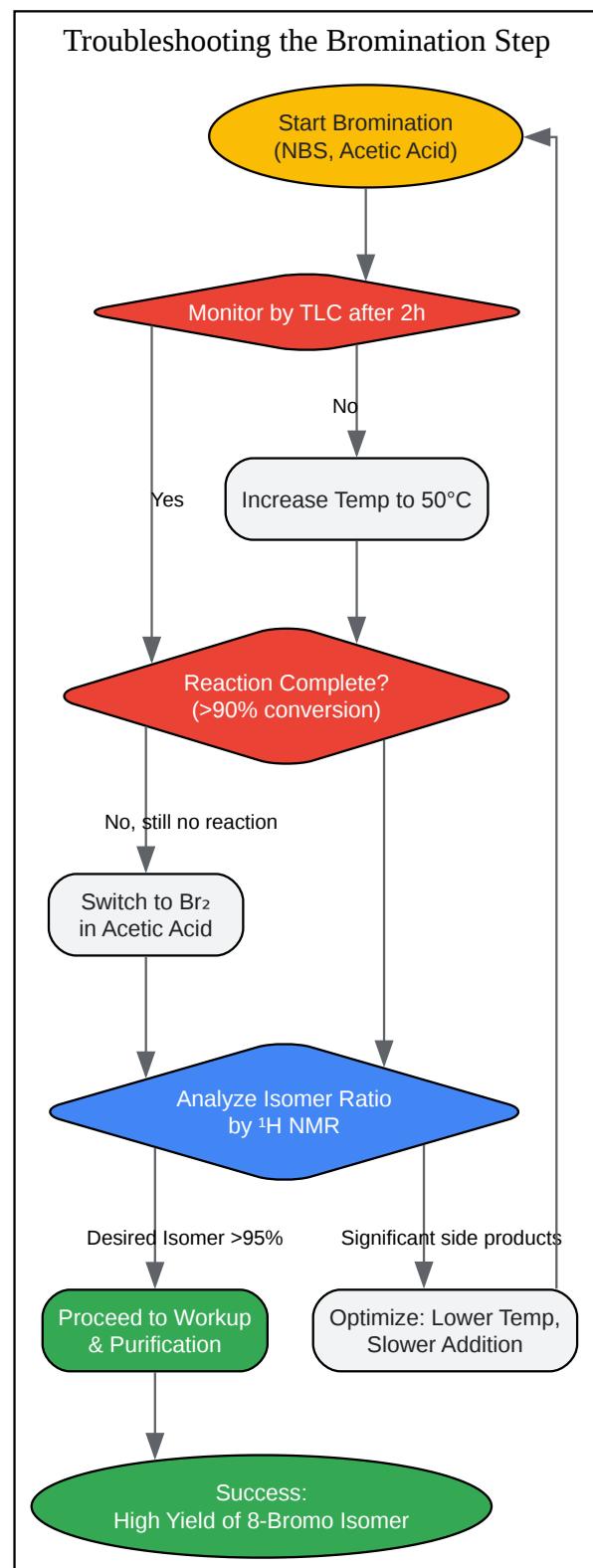
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Proposed Synthetic Pathway: A Validated Approach

The most logical and controllable route to the target molecule involves four distinct stages. This pathway is designed for regiochemical control and high purity of intermediates, which is paramount for the success of the final bromination step.





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Phone: (601) 213-4426
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